Navigating the Safe Handling of Pipecolic Acid-d9: A Technical Guide

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Compound of Interest

Compound Name:	*Pipecolic acid-d9*
CAS No.:	*790612-94-1*
Cat. No.:	*B585967*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data, handling procedures, and experimental considerations for **Pipecolic acid-d9** (CAS No: 790612-94-1). While a specific Safety Data Sheet (SDS) for this deuterated compound is not readily available, this document synthesizes information from suppliers and data for the analogous non-deuterated L-pipecolic acid to ensure safe laboratory practices. **Pipecolic acid-d9** is primarily utilized as an internal standard for the precise quantification of pipecolic acid in biological samples using mass spectrometry techniques.

Section 1: Safety Data Sheet (SDS) and Hazard Identification

Although a dedicated SDS for **Pipecolic acid-d9** is not available, the hazard profile is expected to be analogous to that of L-pipecolic acid. The following information is based on available data for the non-deuterated form.

Hazard Identification:

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Pipecolic acid is classified as causing skin irritation, serious eye irritation, and potential respiratory irritation.[1][2][3]

- GHS Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[1][3]
- Signal Word: Warning

Precautionary Statements:

- Prevention: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P264 (Wash skin thoroughly after handling), P271 (Use only outdoors or in a well-ventilated area), P280 (Wear protective gloves/protective clothing/eye protection/face protection).
- Response: P302+P352 (IF ON SKIN: Wash with plenty of water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing), P304+P340 (IF INHALED: Remove person to fresh air and keep comfortable for breathing), P312 (Call a POISON CENTER/doctor if you feel unwell).
- Storage: P403+P233 (Store in a well-ventilated place. Keep container tightly closed), P405 (Store locked up).
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).

First-Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, provide artificial respiration and seek immediate medical attention.
- Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a physician.

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- Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: May emit toxic fumes under fire conditions.
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.

Accidental Release Measures:

- Personal Precautions: Use personal protective equipment. Avoid dust formation and breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.

Section 2: Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **Pipecolic acid-d9**.

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Property	Value
CAS Number	790612-94-1
Molecular Formula	$C_6H_2D_9NO_2$
Molecular Weight	138.21 g/mol
Appearance	White to off-white solid
Purity	≥98% (Isotopic Enrichment)
Solubility	Soluble in water and DMSO
Storage Temperature	-20°C for long-term storage

Section 3: Handling and Personal Protective Equipment

Proper handling and the use of appropriate personal protective equipment (PPE) are crucial to minimize exposure and ensure laboratory safety.

Recommended Personal Protective Equipment (PPE):

Equipment	Specification
Eye/Face Protection	Wear safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) approved standards.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Handle with gloves. Gloves must be inspected prior to use.
Body Protection	Laboratory coat.
Respiratory Protection	For nuisance exposures use type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.

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Section 4: Experimental Protocols and Visualization

The primary application of **Pipecolic acid-d9** is as an internal standard in quantitative mass spectrometry-based assays. Below is a generalized experimental workflow and a diagram illustrating the hierarchy of safety controls.

General Experimental Workflow for using **Pipecolic acid-d9** as an Internal Standard:

- Stock Solution Preparation:
  - Allow the vial of **Pipecolic acid-d9** to equilibrate to room temperature before opening.
  - Accurately weigh a precise amount of the solid.
  - Dissolve the compound in a suitable solvent (e.g., methanol, water, or DMSO) to a known concentration (e.g., 1 mg/mL).
  - Store the stock solution at -20°C or as recommended by the supplier.
- Working Solution Preparation:
  - Prepare serial dilutions of the stock solution to create working solutions at the desired concentrations for spiking into samples and creating calibration curves.
- Sample Preparation:
  - To each biological sample (e.g., plasma, urine, tissue homogenate) and calibration standard, add a known amount of the **Pipecolic acid-d9** internal standard working solution.
  - Vortex mix thoroughly.
  - Proceed with the sample extraction protocol (e.g., protein precipitation, liquid-liquid extraction, or solid-phase extraction).
- LC-MS/MS Analysis:
  - Inject the extracted samples onto the LC-MS/MS system.

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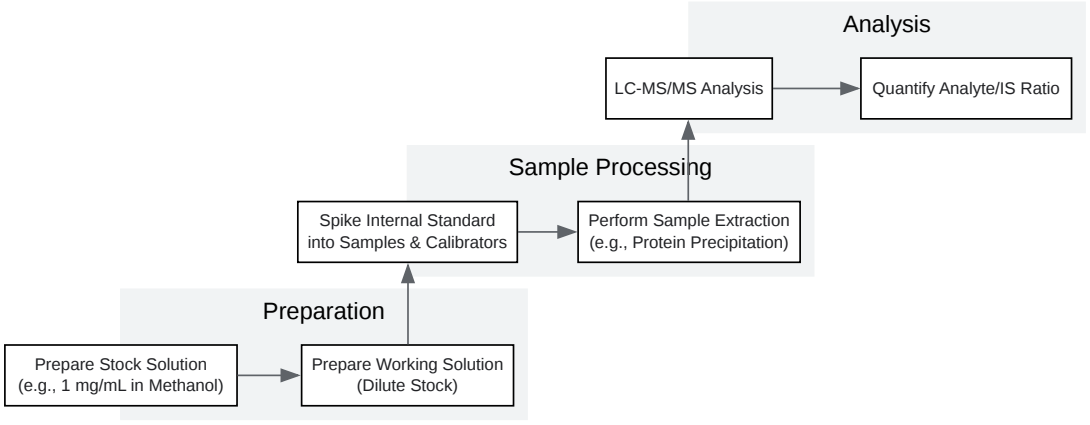
- Monitor the specific mass transitions for both the analyte (Pipecolic acid) and the internal standard (**Pipecolic acid-d9**).
- The ratio of the analyte peak area to the internal standard peak area is used for quantification.



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Caption: General workflow for using **Pipecolic acid-d9** as an internal standard.

Hierarchy of Safety Controls:

To ensure the safest possible handling of **Pipecolic acid-d9**, a hierarchical approach to risk mitigation should be implemented. This involves prioritizing engineering and administrative controls over a sole reliance on personal protective equipment.

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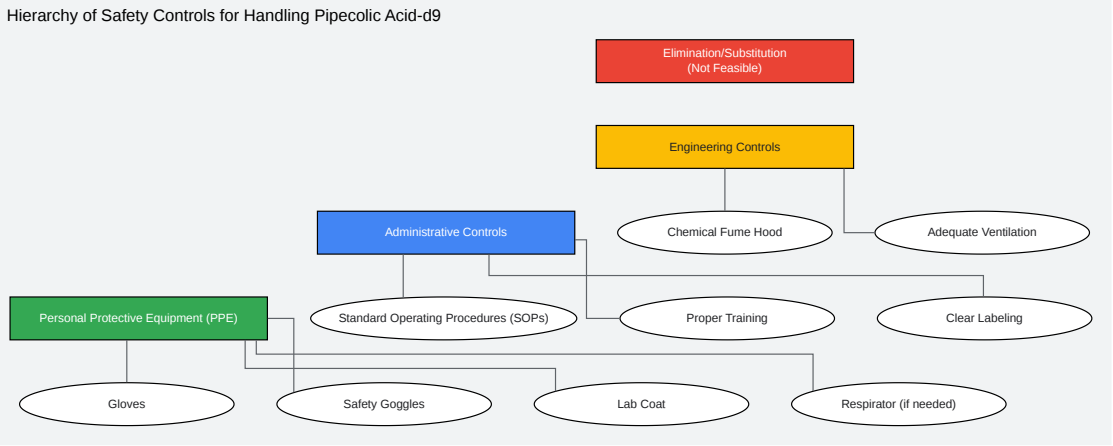

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Caption: Hierarchy of safety controls for handling chemical powders.

By adhering to the safety guidelines, handling procedures, and experimental protocols outlined in this technical guide, researchers, scientists, and drug development professionals can safely and effectively utilize **Pipecolic acid-d9** in their work. Always consult with your institution's environmental health and safety department for specific guidance and requirements.

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